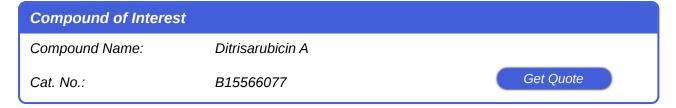


Ditrisarubicin A: A Technical Overview of an Anthracycline Antibiotic

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Ditrisarubicin A is an anthracycline antibiotic that has demonstrated notable antitumor and antibacterial properties. As a member of the anthracycline class of compounds, which includes widely used chemotherapeutic agents like doxorubicin, **Ditrisarubicin A** is of significant interest to the scientific community for its potential applications in oncology and infectious disease research. This technical guide provides a comprehensive summary of the available information on **Ditrisarubicin A**, with a focus on its chemical properties, biological activity, and the methodologies relevant to its study.

Chemical Properties

While **Ditrisarubicin A** was first described in 1983, a specific CAS Registry Number for this compound is not readily available in major chemical databases. The available information for the closely related Ditrisarubicin C, which has a CAS number of 87385-18-0, can offer some comparative insights.[1] The molecular formula for Ditrisarubicin C is C60H80N2O21, with a molecular weight of 1165.3 g/mol .[1] Detailed physicochemical properties for **Ditrisarubicin A**, such as melting point, boiling point, and specific solubility data, are not extensively reported in the available scientific literature.

Table 1: Chemical Properties of Ditrisarubicin Congeners



Property	Ditrisarubicin A	Ditrisarubicin B	Ditrisarubicin C
CAS Number	Not Available	Not Available in PubChem	87385-18-0[1]
Molecular Formula	Not specified in available literature	C60H80N2O22	C60H80N2O21[1]
Molecular Weight	Not specified in available literature	Not specified in PubChem	1165.3 g/mol [1]

Biological Activity and Mechanism of Action

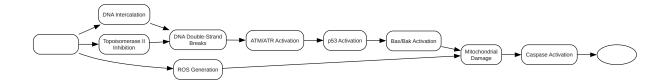
Ditrisarubicin A is classified as an antibiotic with both antitumor and antibacterial activities. Its mechanism of action is presumed to be consistent with that of other anthracycline antibiotics. The primary modes of action for this class of compounds include:

- DNA Intercalation: Anthracyclines insert themselves between the base pairs of the DNA double helix. This intercalation distorts the DNA structure, thereby inhibiting DNA replication and transcription.
- Topoisomerase II Inhibition: These compounds are known to form a stable complex with DNA and the enzyme topoisomerase II. This stabilization prevents the re-ligation of the DNA strands after they have been cleaved by the enzyme, leading to double-strand breaks and ultimately triggering apoptosis.
- Generation of Reactive Oxygen Species (ROS): The quinone moiety of the anthracycline structure can undergo redox cycling, leading to the production of superoxide and other reactive oxygen species. This oxidative stress can damage cellular components, including DNA, proteins, and lipids, contributing to cytotoxicity.

Signaling Pathway

The cytotoxic effects of anthracyclines like **Ditrisarubicin A** are mediated through the activation of cellular stress and cell death pathways. The following diagram illustrates a generalized signaling pathway for anthracycline-induced apoptosis.





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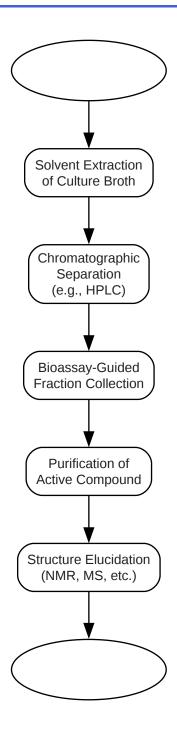
Caption: Generalized signaling pathway for anthracycline-induced apoptosis.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Ditrisarubicin A** are described in the initial discovery paper. The general workflow for isolating novel natural products from microbial sources, which would be applicable to **Ditrisarubicin A**, is outlined below.

General Isolation and Characterization Workflow





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Caption: A typical workflow for the isolation of natural products.

Conclusion

Ditrisarubicin A remains a compound of interest due to its classification as an anthracycline with potential therapeutic applications. While specific data such as its CAS number and detailed physicochemical properties are not widely available, its biological activities can be



inferred from its structural class. Further research is warranted to fully elucidate the chemical and pharmacological profile of **Ditrisarubicin A**, which could pave the way for its development as a novel therapeutic agent. Researchers are encouraged to consult the original 1983 publication by Uchida et al. for foundational data on this compound.

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References

- 1. Ditrisarubicin C | C60H80N2O21 | CID 139589048 PubChem [pubchem.ncbi.nlm.nih.gov]
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